

Cesium methoxide CAS number and safety data sheet (SDS)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cesium methoxide

Cat. No.: B078613

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Cesium Methoxide: A Technical Guide for Researchers

CAS Number: 13106-69-9

Chemical Formula: CH_3CsO

Molecular Weight: 163.94 g/mol [\[1\]](#)

This technical guide provides an in-depth overview of **Cesium Methoxide**, a compound of significant interest to researchers, scientists, and professionals in drug development. Due to the limited availability of a comprehensive Safety Data Sheet (SDS) specifically for **Cesium Methoxide**, this document incorporates safety data and protocols from closely related and structurally similar compounds, such as elemental cesium and other alkali metal methoxides. This information should be used as a guideline, and a thorough risk assessment should be conducted before handling this substance.

Physicochemical Data

Cesium methoxide is a strong base used in organic synthesis.[\[1\]](#) While detailed experimental data for the pure compound is sparse in publicly available literature, the following table summarizes its known and computed properties.

Property	Value	Source
Molecular Weight	163.94 g/mol	[1]
Density	0.85 g/cm ³	[1] [2]
Physical State	Solid	Inferred from related compounds
Solubility	Reacts violently with water	Inferred from related compounds [3]

Safety and Hazard Information

A definitive Globally Harmonized System (GHS) classification for **Cesium Methoxide** is not readily available. However, based on the hazards associated with elemental cesium and other alkali metal methoxides, it should be handled as a hazardous substance. The following table outlines the potential hazards.

Hazard Category	Classification	Notes
Flammability	Flammable Solid (Potential)	May ignite in air, especially in the presence of moisture. [3] [4]
Reactivity	Reacts violently with water	Reaction with water can produce flammable hydrogen gas and corrosive cesium hydroxide. [3]
Corrosivity	Corrosive (Potential)	Expected to be corrosive to skin, eyes, and metals. [4]
Health Hazards	Acute Toxicity (Oral, Dermal, Inhalation - Potential), Skin Corrosion/Irritation, Serious Eye Damage/Irritation	Based on data for related compounds. [4]

Experimental Protocols and Handling

Given the hazardous nature of **Cesium Methoxide**, stringent safety protocols must be followed. The experimental procedures outlined below are based on best practices for handling air- and moisture-sensitive, pyrophoric, and corrosive materials.

Handling and Storage Protocol

Objective: To ensure the safe handling and storage of **Cesium Methoxide**, preventing contact with air and moisture.

Methodology:

- Inert Atmosphere: All manipulations of **Cesium Methoxide** must be carried out under an inert atmosphere (e.g., argon or nitrogen) in a glovebox.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including flame-retardant laboratory coats, chemical-resistant gloves (e.g., nitrile or neoprene), and safety goggles or a face shield.^[3]
- Storage: Store in a tightly sealed, clearly labeled container in a cool, dry, and well-ventilated area, away from incompatible materials such as water, acids, and oxidizing agents.^[3] The container should be stored in a secondary container.
- Dispensing: Use only spark-proof tools for handling.^[3] Weighing should be done under an inert atmosphere.
- Waste Disposal: Dispose of waste in accordance with all local, state, and federal regulations. Contaminated materials must be handled as hazardous waste.^[3]

Emergency Procedures

Objective: To outline the immediate actions to be taken in case of an emergency involving **Cesium Methoxide**.

Methodology:

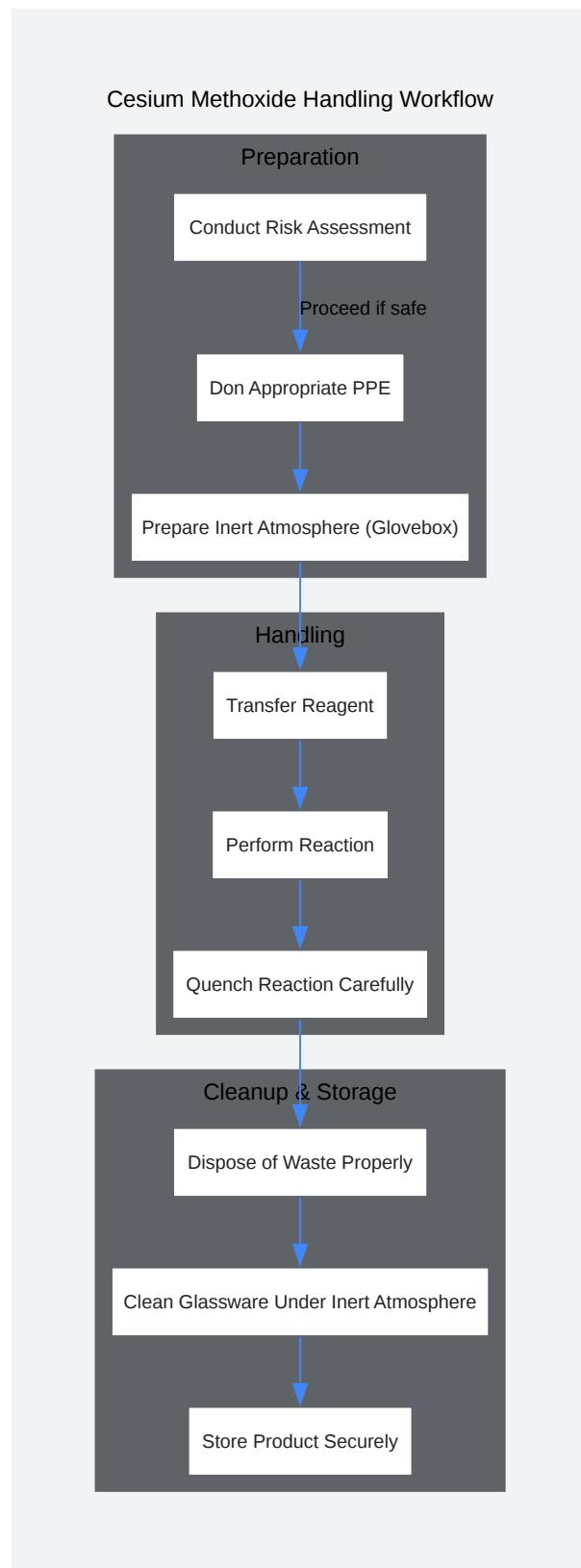
- Spill:

- In case of a small spill within a glovebox, use an appropriate absorbent material (e.g., sand, vermiculite) to cover the spill. Carefully collect the material into a sealed container for disposal.
- For spills outside a controlled environment, evacuate the area and contact emergency services. Do not use water or carbon dioxide extinguishers. Use a Class D fire extinguisher for metal fires.[\[3\]](#)

- Fire:
 - If a fire occurs, use a Class D fire extinguisher (e.g., powdered lime, dry sand). DO NOT USE WATER, FOAM, OR CARBON DIOXIDE.[\[3\]](#)
- Exposure:
 - Skin Contact: Immediately brush off any solid material and flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek immediate medical attention.[\[3\]](#)
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[\[3\]](#)
 - Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[3\]](#)
 - Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[3\]](#)

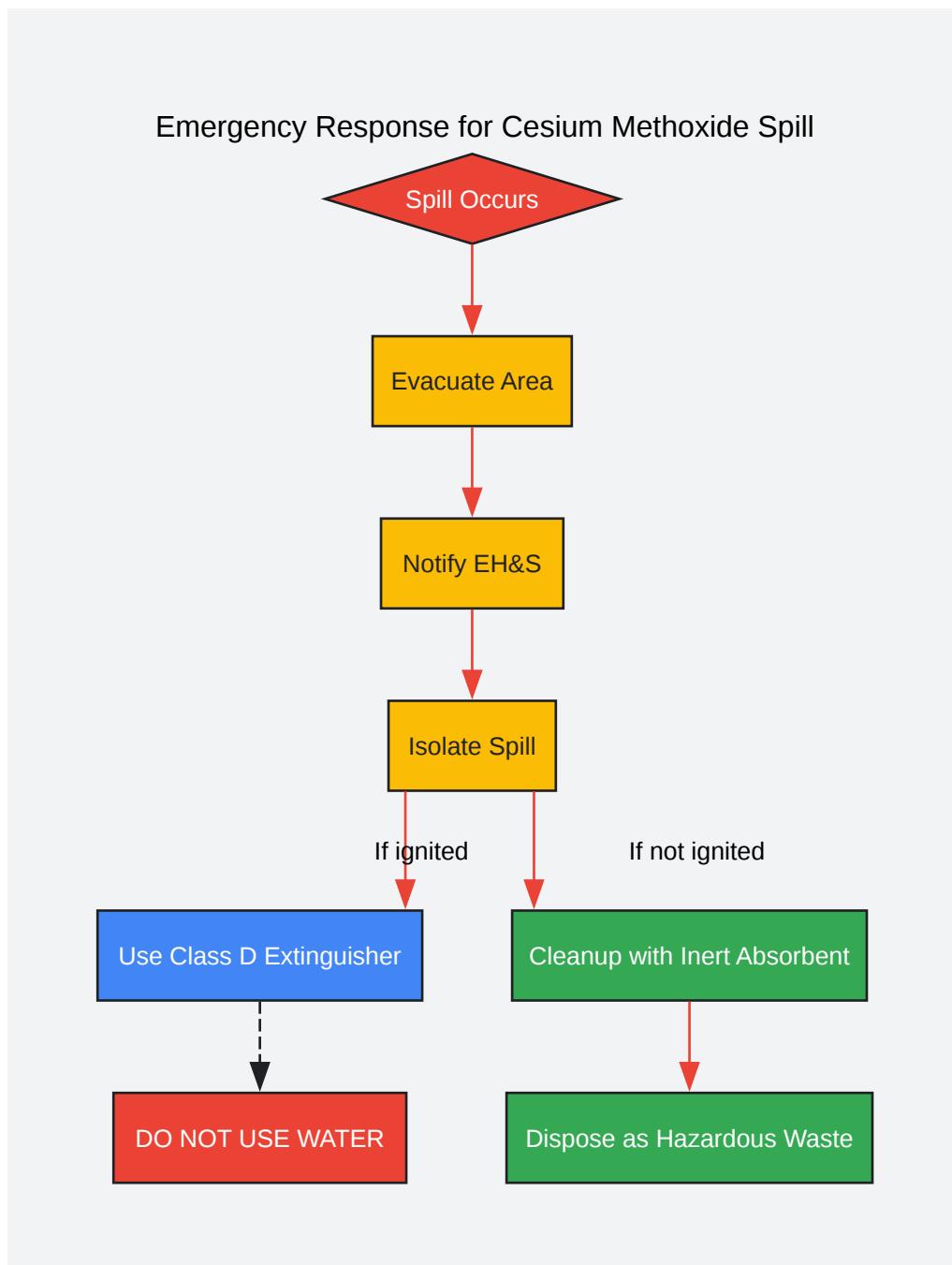
Visualized Workflows

The following diagrams illustrate key logical relationships and workflows for handling **Cesium Methoxide**.



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Caption: Workflow for handling **Cesium Methoxide**.



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- To cite this document: BenchChem. [Cesium methoxide CAS number and safety data sheet (SDS)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b078613#cesium-methoxide-cas-number-and-safety-data-sheet-sds>]

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